

# Application Note: Thermal Analysis of Diethylene Glycol Dinitrate (DEGDN) and its Mixtures

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## Compound of Interest

Compound Name: Diethylene glycol dinitrate

Cat. No.: B1584477

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## Introduction

**Diethylene glycol dinitrate** (DEGDN) is an energetic plasticizer used in propellant and explosive formulations, often in combination with binders like nitrocellulose (NC).[1] Its thermal behavior, both in its pure form and within mixtures, is a critical parameter for assessing the safety, stability, and performance of these energetic materials. Thermal analysis techniques, particularly Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), are essential tools for characterizing the thermal properties of DEGDN and its formulations. This application note provides detailed protocols for the thermal analysis of DEGDN and its mixtures, presents key quantitative data, and illustrates the experimental workflow and decomposition pathways.

## Data Presentation

The thermal properties of DEGDN and its mixtures are summarized in the tables below. These values are crucial for understanding the thermal stability and decomposition characteristics of these materials.

Table 1: Thermal Properties of Pure DEGDN

Property	Value
Decomposition Temperature	160 °C[2]
Explosion Temperature	200 °C[2]
Heat of Explosion	1358 cal/g[2]
Melting Point	-11.5 °C to 2 °C[3]
Boiling Point	197 °C (decomposes)[3]

Table 2: DSC Data for DEGDN and its Mixtures at Various Heating Rates

Sample	Heating Rate (°C/min)	Onset Temperature (°C)	Peak Temperature (°C)
NC/DEGDN	10	~160	~185
NC/DEGDN/AN	5	~150	~170
NC/DEGDN/AN	10	~155	~175
NC/DEGDN/AN	15	~160	~180
NC/DEGDN/AN	20	~165	~185

Table 3: TGA Data for NC/DEGDN Mixture

Sample	Heating Rate (°C/min)	Temperature Range (°C)	Mass Loss (%)
NC/DEGDN	10	150-250	~90

## Experimental Protocols

The following protocols are based on established standards for the thermal analysis of energetic materials, such as STANAG 4515 and ASTM E2550.[4][5][6]

## Differential Scanning Calorimetry (DSC) Protocol

Objective: To determine the decomposition temperature, enthalpy of decomposition, and other thermal transitions of DEGDN and its mixtures.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Aluminum crucibles and lids (hermetically sealed or with a pinhole, depending on the desired experiment)
- Crimper for sealing crucibles
- Analytical balance (accurate to  $\pm 0.01$  mg)

Sample Preparation:

- Accurately weigh 1-5 mg of the liquid DEGDN or DEGDN mixture into an aluminum crucible.
- For volatile samples or to prevent evaporation before decomposition, hermetically seal the crucible. For experiments where the release of gaseous decomposition products is desired, use a lid with a pinhole.
- Place an empty, sealed crucible on the reference side of the DSC cell.

Instrument Parameters:

- Temperature Program:
  - Equilibrate at 30 °C.
  - Ramp up to 300 °C at a heating rate of 5, 10, 15, or 20 °C/min.
- Atmosphere: Inert gas (e.g., Nitrogen or Argon) with a flow rate of 20-50 mL/min.
- Data Acquisition: Record the heat flow as a function of temperature.

Data Analysis:

- Determine the onset temperature of the exothermic decomposition peak.

- Identify the peak temperature of the decomposition.
- Calculate the enthalpy of decomposition (in J/g) by integrating the area under the exothermic peak.

## Thermogravimetric Analysis (TGA) Protocol

Objective: To determine the mass loss of DEGDN and its mixtures as a function of temperature and to identify the decomposition stages.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Ceramic or aluminum crucibles
- Analytical balance (accurate to  $\pm 0.01$  mg)

Sample Preparation:

- Accurately weigh 5-10 mg of the liquid DEGDN or DEGDN mixture into a tared TGA crucible.
- Place the crucible onto the TGA balance.

Instrument Parameters:

- Temperature Program:
  - Equilibrate at 30 °C.
  - Ramp up to 400 °C at a heating rate of 10 °C/min.
- Atmosphere: Inert gas (e.g., Nitrogen or Argon) with a flow rate of 20-50 mL/min.
- Data Acquisition: Record the mass change as a function of temperature.

Data Analysis:

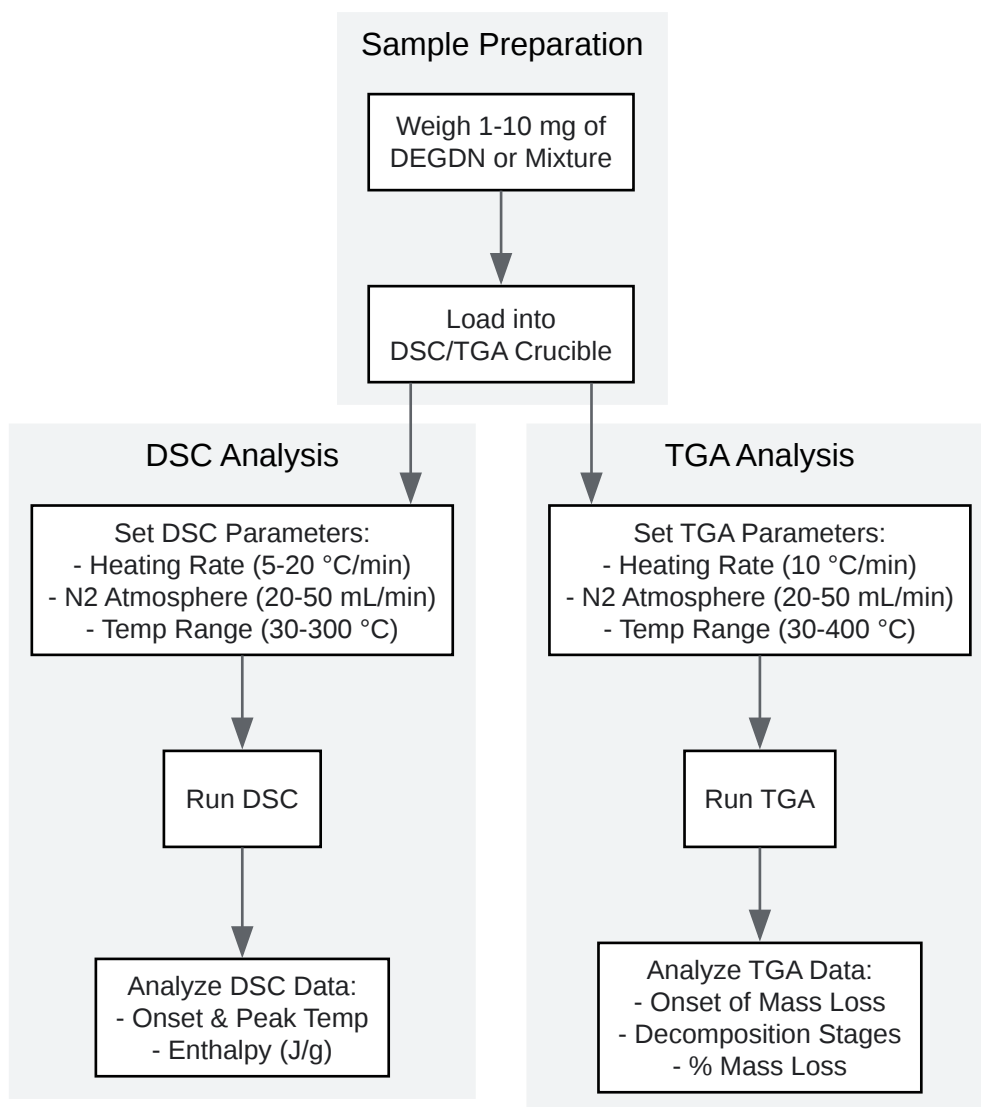
- Determine the onset temperature of mass loss.

- Identify the temperatures at which the rate of mass loss is at its maximum (from the derivative of the TGA curve, DTG).
- Quantify the percentage of mass loss at each decomposition stage.

## Mandatory Visualization

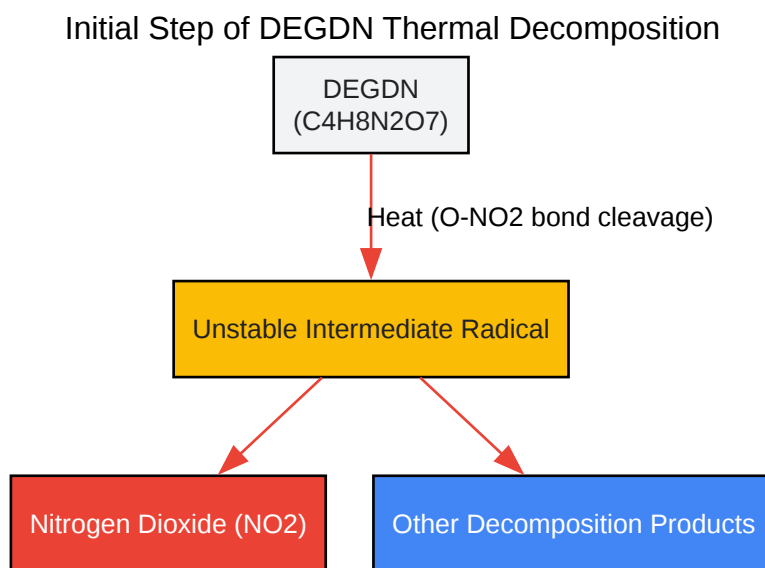
The following diagrams illustrate the experimental workflow for thermal analysis and the proposed initial step in the thermal decomposition of DEGDN.

### Experimental Workflow for Thermal Analysis of DEGDN



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Caption: Experimental workflow for DSC and TGA analysis of DEGDN.



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Caption: Proposed initial step of DEGDN thermal decomposition.

## Conclusion

The thermal analysis of DEGDN and its mixtures by DSC and TGA provides invaluable data for the safety and performance assessment of energetic materials. The protocols and data presented in this application note serve as a comprehensive guide for researchers and scientists in the field. Adherence to standardized procedures is crucial for obtaining reliable and reproducible results. Further investigations can be expanded to study the influence of different additives, aging effects, and compatibility with other materials.

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## References

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